

# Dichloromaleic Anhydride: A Technical Safety and Handling Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dichloromaleic anhydride*

Cat. No.: *B073337*

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An In-depth Guide for Scientists and Drug Development Professionals on the Safe Handling, Storage, and Disposal of **Dichloromaleic Anhydride**, Including an Overview of its Toxicological Profile and Reactivity.

This technical whitepaper provides a comprehensive overview of the safety and handling considerations for **dichloromaleic anhydride**. It is intended for researchers, scientists, and professionals in the drug development field who may work with this compound. This guide consolidates key data from safety data sheets, regulatory guidelines, and scientific literature to ensure safe laboratory practices.

## Chemical and Physical Properties

**Dichloromaleic anhydride** is a beige crystalline solid. A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>4</sub> Cl <sub>2</sub> O <sub>3</sub>	
Molecular Weight	166.95 g/mol	
CAS Number	1122-17-4	
Melting Point	~120 °C	
Boiling Point	170.5 °C @ 760 mmHg	
Density	1.8 ± 0.1 g/cm <sup>3</sup>	
Flash Point	74.1 ± 23.6 °C	
Appearance	Beige crystalline solid	

## Hazard Identification and Classification

**Dichloromaleic anhydride** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source:

Signal Word: Warning

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **dichloromaleic anhydride**.

### 3.1. Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles that meet the standards of EN 166 (EU) or NIOSH (US).
- **Hand Protection:** Handle with chemical-resistant gloves (e.g., butyl rubber, nitrile rubber) that have been inspected prior to use. Follow proper glove removal technique to avoid skin contact.
- **Skin and Body Protection:** Wear a lab coat, long-sleeved clothing, and closed-toe shoes.
- **Respiratory Protection:** Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases if working outside of a fume hood or if dust is generated.

### 3.2. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

### 3.3. Storage Conditions

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed to prevent contact with moisture, as it is moisture-sensitive.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and water.

## Emergency Procedures

### 4.1. First Aid Measures

- **In case of eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- In case of skin contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- If swallowed: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

#### 4.2. Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific hazards: When heated, it may emit toxic fumes, including hydrogen chloride gas and carbon oxides.
- Protective equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

#### 4.3. Accidental Release Measures

- Personal precautions: Avoid breathing dust and contact with the substance. Wear appropriate PPE.
- Environmental precautions: Prevent entry into drains and waterways.
- Methods for cleaning up: Sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.

## Toxicological Information and Experimental Protocols

**Dichloromaleic anhydride** is a known skin and eye

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)